

Essential Safety and Operational Guide for 1,4-Dibromobutane

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Compound of Interest

Compound Name: 1,4-Dibromobutane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **1,4-Dibromobutane**, ensuring the safety of laboratory personnel and compliance with standard safety procedures.

Understanding the Hazards

1,4-Dibromobutane is a hazardous chemical that requires careful handling. It is toxic if swallowed, causes skin irritation, and can result in serious eye damage.[1][2][3] Inhalation may lead to respiratory irritation, drowsiness, and dizziness.[3][4] The substance is also harmful to aquatic life with long-lasting effects.[2][5] All personnel must be thoroughly familiar with the hazards before commencing any work.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **1,4-Dibromobutane**. This is the minimum requirement, and specific laboratory protocols may necessitate additional protection.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield. [1]	To protect against splashes that can cause serious eye damage. [1] [3] [4]
Skin Protection	Impervious gloves (e.g., Fluorinated rubber, minimum 0.7 mm thickness) and protective clothing to prevent skin exposure. [1] [5]	Prevents skin irritation and absorption through the skin. [1] [3] [4]
Respiratory Protection	Use in a well-ventilated area. A respirator with a Type A filter is necessary if vapors or mists are generated or if ventilation is inadequate. [4] [5]	To avoid inhalation of vapors which can cause respiratory irritation and other systemic effects. [3] [4] [6]

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure stability of the chemical.

Handling:

- Ventilation: Always handle **1,4-Dibromobutane** in a well-ventilated area, such as a chemical fume hood.[\[3\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. Do not inhale vapors or mists.[\[3\]](#)[\[4\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#) Wash hands thoroughly with soap and water after handling.[\[4\]](#) Contaminated work clothing should be laundered separately before reuse.[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames.

Storage:

- Container: Keep the container tightly sealed and store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[7\]](#) Protect from direct sunlight.
- Incompatibilities: Store away from strong oxidizing agents, strong bases, strong acids, and powdered metals like aluminum and magnesium.[\[1\]](#)
- Container Material: Do not use aluminum or galvanized containers.[\[4\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Type	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [1] [5]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor. [3] [5]

Spill and Disposal Plan

Spill Response:

- Evacuate: Clear the area of all personnel.

- Ventilate: Ensure the area is well-ventilated.
- Containment: For minor spills, absorb with an inert material such as vermiculite, sand, or earth. For major spills, contain the spill and prevent it from entering drains or waterways.[4]
- Collection: Collect the absorbed material and spilled product into a labeled, sealable container for disposal.
- Decontamination: Wash the spill area thoroughly. Decontaminate all protective clothing and equipment before reuse.

Disposal:

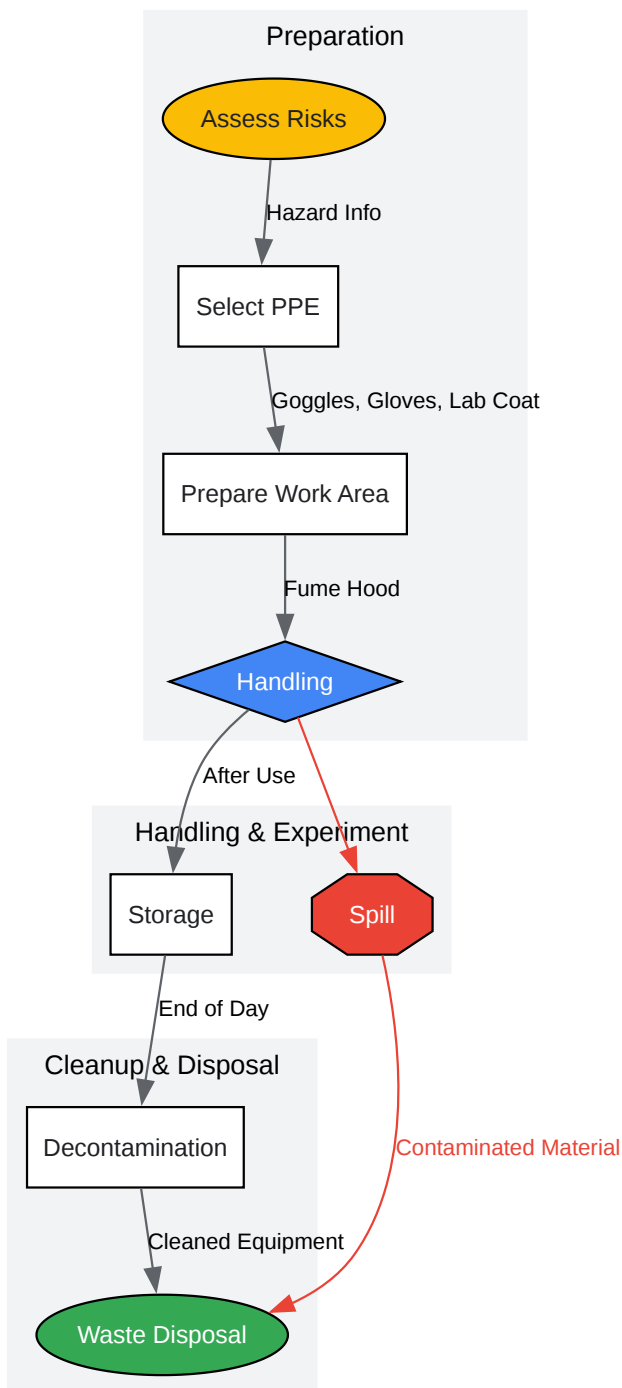
- Waste Classification: **1,4-Dibromobutane** and any contaminated materials should be treated as hazardous waste.
- Disposal Method: Dispose of the waste at an approved hazardous waste treatment facility. Consult with your institution's environmental health and safety department for specific disposal guidelines. Do not dispose of it in drains or with regular trash.[5]

Physicochemical Data for Quick Reference

Property	Value
Molecular Formula	C4H8Br2[1]
Molecular Weight	215.92 g/mol [1]
Appearance	Colorless to light yellow liquid[1][2]
Boiling Point	63 - 65 °C at 8 hPa[5]
Melting Point	-20 °C[1]
Flash Point	>110 °C[5]
Specific Gravity	1.808 g/cm ³ at 25 °C[5]
Solubility in Water	0.35 g/L[5]

Workflow for Handling 1,4-Dibromobutane

Workflow for Handling 1,4-Dibromobutane

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Caption: A flowchart outlining the key steps for safely handling **1,4-Dibromobutane**.

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